

# Validating Mechanical Properties of Thermoplastic Copolyester Elastomers (TPC-ET) for FEA Simulations

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## Compound of Interest

Compound Name: *Tpcet*

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This guide provides a comprehensive comparison of the mechanical properties of Thermoplastic Copolyester Elastomers (TPC-ET), often referred to as **Tpcet**, with other common thermoplastic elastomers (TPEs). It includes detailed experimental protocols for validating these properties for use in Finite Element Analysis (FEA) simulations, ensuring accuracy and reliability in modeling.

## Comparative Analysis of Mechanical Properties

The selection of an appropriate material for FEA simulations requires a thorough understanding of its mechanical behavior. This section compares the key mechanical properties of TPC-ET with two other widely used thermoplastic elastomers: Thermoplastic Polyurethane (TPU) and Thermoplastic Vulcanizate (TPV). The data presented here is compiled from various material datasheets.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

| Material Property               | TPC-ET (Typical Range) | TPU (Typical Range) | TPV (Typical Range) | Test Method         |
|---------------------------------|------------------------|---------------------|---------------------|---------------------|
| Hardness (Shore D)              | 35 - 77                | 30 - 75             | 45 - 90 (Shore A)   | ASTM D2240          |
| Tensile Strength at Break (MPa) | 18 - 50                | 25 - 55             | 5 - 20              | ASTM D638 / ISO 527 |
| Elongation at Break (%)         | 500 - 850              | 300 - 700           | 250 - 600           | ASTM D638 / ISO 527 |
| Flexural Modulus (MPa)          | 55 - 828               | 50 - 400            | 20 - 150            | ASTM D790 / ISO 178 |
| Tear Strength (kN/m)            | 60 - 249               | 70 - 150            | 20 - 60             | ASTM D624           |

## Experimental Protocols for Material Property Validation

Accurate material data is fundamental for predictive FEA simulations. The following are standardized experimental protocols for determining the tensile and compressive properties of TPC-ET and other TPEs.

### Tensile Properties (ASTM D412)

The ASTM D412 standard is used to evaluate the tensile properties of vulcanized thermoset rubbers and thermoplastic elastomers.[6] This test determines key parameters such as tensile strength, elongation at break, and modulus of elasticity.

Methodology:

- **Specimen Preparation:** Test specimens are typically die-cut from larger sheets into a dumbbell shape.[7] The most common specimen is "Die C," with a gauge length of 25 mm and a width of 6 mm.[6]

- Gage Marking: Two marks are precisely placed on the narrow section of the specimen at the specified gauge length.[7]
- Testing Machine: A universal testing machine (UTM) equipped with appropriate grips is used. [8] An extensometer can be used for precise strain measurement.
- Test Procedure:
  - The specimen is mounted in the grips, ensuring proper alignment.
  - The UTM pulls the specimen at a constant rate of  $500 \pm 50$  mm/min until it ruptures.[6]
  - The force and elongation are continuously recorded throughout the test.
- Data Analysis:
  - Tensile Strength: The maximum stress applied to the specimen before it breaks.
  - Elongation at Break: The percentage increase in length of the specimen at the point of rupture.
  - Modulus of Elasticity: The slope of the initial linear portion of the stress-strain curve.

## Compressive Properties (ASTM D695)

The ASTM D695 standard is employed to determine the mechanical properties of rigid plastics under compressive loads.[9][10] This test is crucial for understanding a material's behavior under compression.

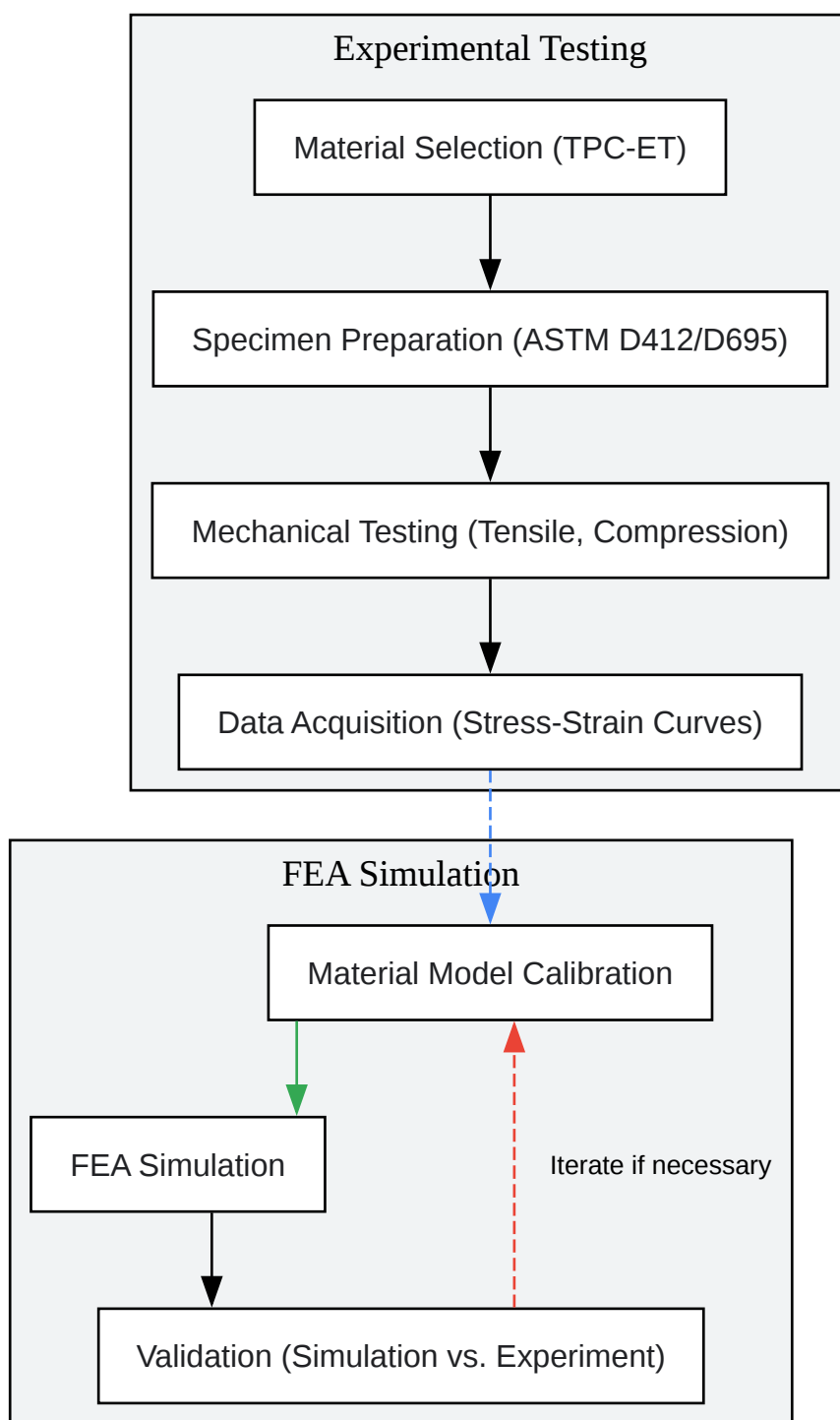
### Methodology:

- Specimen Preparation: Specimens can be either right cylinders or prisms. Typical dimensions are a 12.7 mm diameter and 25.4 mm length for cylinders, or 12.7 mm x 12.7 mm x 25.4 mm for prisms.[9][11]
- Conditioning: Specimens are conditioned for at least 40 hours at  $23 \pm 2$  °C and  $50 \pm 5\%$  relative humidity before testing.[9][12]

- Testing Machine: A universal testing machine with compression platens is used. A compressometer can be utilized to measure strain.[\[12\]](#)
- Test Procedure:
  - The specimen is placed between the compression platens.
  - A compressive load is applied at a constant rate of 1.3 mm/min.[\[9\]](#)
  - The load and deformation are recorded until the specimen yields or fractures.
- Data Analysis:
  - Compressive Strength: The maximum compressive stress the material can withstand.
  - Compressive Modulus: The slope of the initial portion of the stress-strain curve.
  - Yield Stress: The stress at which the material begins to deform plastically.

## Visualizing the Validation Workflow and Property Comparison

To better illustrate the process of validating mechanical properties for FEA and the comparison between different TPEs, the following diagrams are provided.



## Comparison of Key Mechanical Properties

|     |                              |
|-----|------------------------------|
| TPV | Tensile Strength: 5-20 MPa   |
|     | Elongation: 250-600%         |
|     | Flexural Modulus: 20-150 MPa |

|     |                              |
|-----|------------------------------|
| TPU | Tensile Strength: 25-55 MPa  |
|     | Elongation: 300-700%         |
|     | Flexural Modulus: 50-400 MPa |

|        |                              |
|--------|------------------------------|
| TPC-ET | Tensile Strength: 18-50 MPa  |
|        | Elongation: 500-850%         |
|        | Flexural Modulus: 55-828 MPa |

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